Application Note & Protocol: Preparation of Dichlorostrontium ($SrCl_2$) Solutions for Experimental Applications

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Compound of Interest	
Compound Name:	*dichlorostrontium*
CAS No.:	*10476-85-4*
Cat. No.:	*B076808*

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Introduction: The Role of **Dichlorostrontium** in Modern Research

Dichlorostrontium, commonly known as strontium chloride ($SrCl_2$), is an inorganic salt with significant and expanding applications across various scientific disciplines. It is a salt of the alkaline earth metal strontium and chloride, forming neutral aqueous solutions.[1][2][3] In the laboratory, it is most commonly handled as a white, crystalline solid in its hexahydrate form ($SrCl_2 \cdot 6H_2O$), which is stable under ambient conditions and highly soluble in water.[1][4][5]

The utility of $SrCl_2$ is rooted in the biological and chemical properties of the strontium ion (Sr^{2+}). In biomedical research, $SrCl_2$ is used to investigate bone metabolism, as strontium can mimic calcium and has been shown to potentially stimulate osteoblasts while inhibiting osteoclast activity.[6] It is also employed in developmental biology to induce the parthenogenetic activation of oocytes.[1][2] Furthermore, recent studies have explored its use in creating advanced nanocarriers for gene therapy due to its favorable biocompatibility and pH-sensitive characteristics.[7]

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Given its diverse applications, the ability to prepare accurate, consistent, and contamination-free **dichlorostrontium** solutions is a fundamental prerequisite for reproducible and reliable experimental outcomes. This document provides a comprehensive, field-proven guide for researchers, scientists, and drug development professionals on the proper preparation, handling, and validation of $SrCl_2$ solutions.

Physicochemical Properties of Strontium Chloride

A thorough understanding of the physicochemical properties of strontium chloride is essential for its correct handling and use in solution preparation. The most critical distinction for laboratory work is between the anhydrous ($SrCl_2$) and hexahydrate ($SrCl_2 \cdot 6H_2O$) forms, as their different molar masses directly impact mass calculations for molar solutions. The hexahydrate form is markedly hygroscopic, meaning it readily absorbs moisture from the atmosphere.[4][5][8]

Property	Anhydrous ($SrCl_2$)	Hexahydrate ($SrCl_2 \cdot 6H_2O$)
Molar Mass	158.53 g/mol [1]	266.62 g/mol [1]
Appearance	White crystalline solid[1][9]	White crystalline solid[1]
Aqueous Solution pH	Neutral[2]	Neutral[2]
Water Solubility	53.8 g/100 mL (at 20 °C)[1][2]	106 g/100 mL (at 0 °C) 206 g/100 mL (at 40 °C)[1][2]
Other Solubilities	Very slightly soluble in ethanol and acetone; Insoluble in ammonia.[1][2][8]	Soluble in water, slightly soluble in alcohol.[8][9]
Key Characteristic	Hygroscopic[4][8]	Hygroscopic[4][5]

Critical Safety & Handling Protocols

Trustworthiness in experimental science begins with safety. **Dichlorostrontium** is classified as causing serious eye damage and requires diligent adherence to safety protocols.[10][11][12]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, nitrile gloves, and chemical safety goggles with side shields.[10][12][13][14]

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- Engineering Controls: Handle solid $SrCl_2$ in a well-ventilated area or under a fume hood to minimize inhalation of airborne dust particles.[13][15] Emergency eye wash stations and safety showers should be readily accessible.[10][15]

- Handling Solid Reagent: Avoid generating dust when weighing and transferring the solid.[13][16] Do not eat, drink, or smoke in the handling area.[15] Always wash hands thoroughly with soap and water after handling is complete.[13]

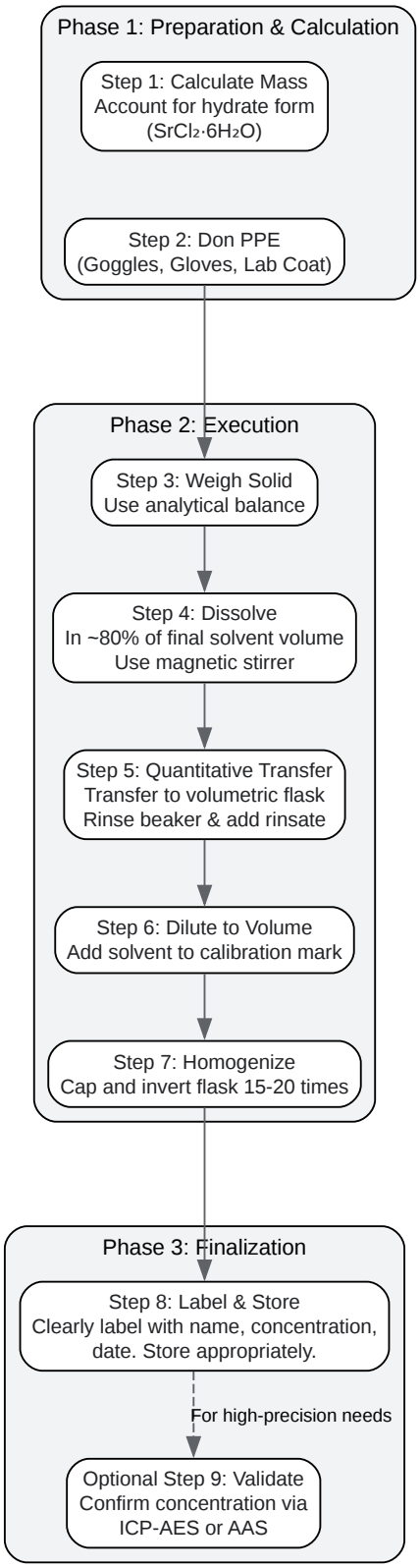
- Storage: Store $SrCl_2$ in a cool, dry, and well-ventilated location.[13][15] The container must be kept tightly sealed to prevent the hygroscopic solid from absorbing atmospheric moisture, which would alter its mass and compromise the accuracy of future solutions.[4][13][16]

- Spill & Disposal: In case of a spill, wear appropriate PPE, avoid creating dust, and collect the material using a HEPA-filtered vacuum or by carefully sweeping it into a designated waste container.[13][16] Dispose of waste strontium chloride in accordance with all applicable federal, state, and local regulations.[13]

Experimental Workflow for Solution Preparation

The following diagram outlines the logical workflow for preparing a standard stock solution of **dichlorostrontium**, emphasizing the critical control points for ensuring accuracy and safety.

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Caption: Workflow for preparing $SrCl_2$ stock solutions.

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Detailed Protocols

Materials & Reagents

- Strontium Chloride Hexahydrate ($SrCl_2 \cdot 6H_2O$), Analytical Grade or higher
- Solvent: Deionized (DI) water or Type I ultrapure water
- Analytical balance (readability ±0.1 mg)
- Class A volumetric flasks
- Glass beakers
- Graduated cylinders
- Magnetic stirrer and stir bars
- Spatulas and weigh boats
- Appropriate PPE (safety goggles, gloves, lab coat)
- Labeled storage bottles (e.g., borosilicate glass or HDPE)

Protocol 1: Preparation of a 1 Molar $SrCl_2$ Stock Solution

This protocol details the preparation of 100 mL of a 1 M strontium chloride solution using the common hexahydrate form. The causality behind using the hexahydrate is its superior stability and lower hygroscopicity compared to the anhydrous form, making it a more reliable starting material.

1. Foundational Calculation: The accuracy of the solution is predicated on a correct mass calculation. It is imperative to use the molar mass of the specific hydrate being used.

- Molar Mass of $SrCl_2 \cdot 6H_2O$: 266.62 g/mol [1]
- Target Molarity (M): 1.0 mol/L
- Final Volume (V): 100 mL (0.1 L)

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- Required Mass (m): m = M × V × Molar Mass
  - m = 1.0 mol/L × 0.1 L × 266.62 g/mol = 26.662 g

2. Step-by-Step Methodology:

- Safety First: Put on all required PPE, including safety goggles, gloves, and a lab coat.
- Weighing: Place a weigh boat on the analytical balance and tare it. Carefully weigh out exactly 26.662 g of $SrCl_2 \cdot 6H_2O$.
- Initial Dissolution: Add approximately 80 mL of DI water to a 150 mL beaker containing a magnetic stir bar. Transfer the weighed $SrCl_2 \cdot 6H_2O$ into the beaker. Place the beaker on a magnetic stirrer and stir until the solid is completely dissolved. Visual confirmation of a clear, particulate-free solution is critical.
- Quantitative Transfer: Carefully pour the dissolved solution from the beaker into a 100 mL Class A volumetric flask. To ensure all the solute is transferred (a self-validating step for accuracy), rinse the beaker two to three times with small volumes (~5 mL) of DI water, transferring the rinsate into the volumetric flask each time.
- Dilution to Final Volume: Add DI water to the volumetric flask until the bottom of the meniscus aligns precisely with the calibration mark on the neck of the flask.
- Homogenization: Cap the volumetric flask securely and invert it at least 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.
- Storage: Transfer the final solution to a clean, dry, and clearly labeled storage bottle. The label should include the chemical name (Strontium Chloride), concentration (1 M), solvent (DI Water), preparation date, and your initials. Never store solutions in a volumetric flask.

Protocol 2: Preparation of a 10 mM Working Solution from a 1 M Stock

This protocol uses the principle of dilution, governed by the equation $M_1V_1 = M_2V_2$, to prepare a lower concentration working solution.

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1. Foundational Calculation:

- Stock Concentration (M_1): 1 M (or 1000 mM)
- Target Concentration (M_2): 10 mM
- Target Volume (V_2): 50 mL
- Required Stock Volume (V_1): $V_1 = (M_2 \times V_2) / M_1$
  - V_1 = (10 mM × 50 mL) / 1000 mM = 0.5 mL (or 500 µL)

2. Step-by-Step Methodology:

- Safety First: Ensure appropriate PPE is worn.
- Transfer Stock Solution: Using a calibrated micropipette, accurately transfer 500 µL of the 1 M $SrCl_2$ stock solution into a 50 mL Class A volumetric flask.
- Dilution: Add the desired solvent (e.g., DI water or a specific experimental buffer) to the flask, bringing the final volume to the 50 mL calibration mark.
- Homogenization: Cap and invert the flask 15-20 times to ensure complete mixing.
- Storage: Use the solution immediately or transfer it to a properly labeled container.

Solution Validation and Quality Control

For routine applications, meticulous gravimetric preparation using calibrated equipment is generally sufficient. However, for applications demanding the highest level of accuracy, such as in the development of pharmaceutical standards or for trace element analysis, independent verification of the strontium ion concentration is recommended.

Authoritative analytical methods for this purpose include:

- Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES): A highly sensitive method for quantifying elemental concentrations.[17][18]

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- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): Offers even lower detection limits than ICP-AES.[17][18]
- Flame Atomic Absorption Spectroscopy (FAAS): A robust and widely available technique for metal ion quantification.[17]

These techniques provide an orthogonal validation of the prepared solution's concentration, ensuring its trustworthiness for downstream experiments.

References

- Title: Strontium chloride - Wikipedia Source: Wikipedia URL:[Link]
- Title: STRONTIUM CHLORIDE Source: atamankimya.com URL:[Link]
- Title: Strontium chloride - Sciencemadness Wiki Source: Sciencemadness Wiki URL:[Link]
- Title: ANALYTICAL METHODS Source: Agency for Toxic Substances and Disease Registry (ATSDR) URL:[Link]
- Title: Strontium Chloride Formula: Properties, Chemical Structure and Uses Source: Extramarks URL:[Link]
- Title: Strontium Chloride Source: ESPI Metals URL:[Link]
- Title: MATERIAL SAFETY DATA SHEET - STRONTIUM CHLORIDE Hexahydrate Source: Oxford Lab Fine Chem LLP URL:[Link]
- Title: A survey of analytical methods for the determination of strontium in natural water Source: U.S. Geological Survey URL:[Link]
- Title: ANALYTICAL METHODS - Toxicological Profile for Strontium Source: NCBI Bookshelf URL:[Link]
- Title: STRONTIUM CHLORIDE - Sdfine Source: S D Fine-Chem Limited URL:[Link]
- Title: Safety Data Sheet: Strontium chloride hexahydrate Source: Carl ROTH URL:[Link]

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- Title: Strontium Chloride: Properties, Preparation, Structure & Uses Source: Collegedunia URL:[Link]
- Title: Preparation of SrCl2 solution Source: Periodic Table of the Elements URL:[Link]
- Title: STRONTIUM CHLORIDE - Ataman Kimya (Turkey) Source: Ataman Kimya URL:[Link]
- Title: Strontium Chloride (Structure, Properties, Uses) Source: Assignment Point URL:[Link]
- Title: Preparation and Application of Strontium chloride Source: Senzhuo Industry Co.,Ltd URL:[Link]
- Title: Strontium chloride improves bone mass by affecting the gut microbiota in young male rats Source: Frontiers in Nutrition URL:[Link]
- Title: Application of Strontium Chloride Hexahydrate to Synthesize Strontium-Substituted Carbonate Apatite as a pH-Sensitive, Biologically Safe, and Highly Efficient siRNA Nanocarrier Source: PubMed URL:[Link]

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Sources

- 1. Strontium chloride - Wikipedia [en.wikipedia.org]
- 2. atamankimya.com [atamankimya.com]
- 3. Preparation and Application of Strontium chloride - Senzhuo Industry Co.,Ltd [senzhuoindustry.com]
- 4. Strontium chloride - Sciencemadness Wiki [sciencemadness.org]
- 5. collegedunia.com [collegedunia.com]
- 6. Strontium chloride improves bone mass by affecting the gut microbiota in young male rats - PMC [pmc.ncbi.nlm.nih.gov]

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- 7. Application of Strontium Chloride Hexahydrate to Synthesize Strontium-Substituted Carbonate Apatite as a pH-Sensitive, Biologically Safe, and Highly Efficient siRNA Nanocarrier - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. 10476-85-4 CAS MSDS (Strontium chloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. extramarks.com [extramarks.com]
- 10. fishersci.com [fishersci.com]
- 11. carlroth.com [carlroth.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. Strontium Chloride - ESPI Metals [espimetals.com]
- 14. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 15. fishersci.com [fishersci.com]
- 16. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 17. atsdr.cdc.gov [atsdr.cdc.gov]
- 18. ANALYTICAL METHODS - Toxicological Profile for Strontium - NCBI Bookshelf [ncbi.nlm.nih.gov]

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